

FFN511: A Technical Guide to a Fluorescent Probe for Monoamine Neurotransmission

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Compound of Interest

Compound Name: FFN511

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This in-depth technical guide provides a comprehensive overview of **FFN511**, a first-generation fluorescent false neurotransmitter. Developed as a molecular tool to optically monitor presynaptic terminal activity, **FFN511** has paved the way for detailed investigations into the dynamics of dopamine release. This document covers the discovery, chemical properties, and biological activity of **FFN511**, presenting quantitative data in structured tables, detailing experimental protocols, and visualizing key pathways and workflows.

Discovery and Core Function

FFN511 was engineered by researchers at Columbia University as a fluorescent analog of monoamine neurotransmitters.[1] The design combines the essential aminoethyl group, characteristic of monoamines, with a coumarin fluorophore.[2] This allows **FFN511** to act as a substrate for the vesicular monoamine transporter 2 (VMAT2), enabling its accumulation in synaptic vesicles of monoaminergic neurons, particularly dopaminergic neurons.[2][3][4] Upon neuronal stimulation, **FFN511** is released from these vesicles via exocytosis, and the resulting decrease in fluorescence (destaining) can be monitored to visualize neurotransmitter release from individual presynaptic terminals.[3][5]

Chemical and Physical Properties

FFN511 is a synthetic, solid yellow compound with a molecular weight of 284.35 Da.^{[6][7]} It is soluble in dimethyl sulfoxide (DMSO) and ethanol.^[6] Key chemical identifiers and properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	6-(2-aminoethyl)-3-oxa-13-azatetracyclo[7.7.1.0.2,7.0.13,17]heptadeca-1(17),2(7),5,8-tetraen-4-one	^[6]
Molecular Formula	C ₁₇ H ₂₀ N ₂ O ₂	^[6]
Molecular Weight	284.35 Da	^[6]
CAS Number	1004548-96-2	^[6]
Appearance	Yellow solid	^[7]
Purity	>98% (HPLC)	^[6]
Solubility	Soluble in DMSO to 100 mM, Soluble in ethanol to 100 mM	^[6]
Storage	Store at -20°C, desiccated	^[7]

Biological Activity and Quantitative Data

FFN511's primary biological function is to act as a fluorescent substrate for VMAT2. It inhibits the binding of serotonin to VMAT2-containing membranes with an IC₅₀ of 1 μM, a value comparable to that of dopamine itself.^{[3][6]} This interaction allows **FFN511** to be actively transported into synaptic vesicles. The following table summarizes key quantitative data related to the biological activity of **FFN511**.

Parameter	Value	Experimental Conditions	Reference
VMAT2 Binding Affinity (IC ₅₀)	1 μM	Inhibition of serotonin binding to VMAT2-containing membranes	[3][4][6]
Effect on Evoked Dopamine Release	No significant alteration (7.5 ± 4% reduction)	10 μM FFN511 for 30 min in striatal slices, measured with cyclic voltammetry	[3]
Effect on Evoked Dopamine Release (High Concentration)	35.4 ± 1.4% decrease	40 μM FFN511, presumably by displacing vesicular dopamine	[3]
Stimulation-Evoked Destaining Half-Time (t _{1/2})	330 s	1 Hz bipolar stimulation of striatal brain slice labeled with 10 μM FFN511 for 30 min	[3]

Experimental Protocols

Detailed methodologies for key experiments involving **FFN511** are provided below.

Labeling of Dopamine Terminals in Acute Brain Slices

This protocol describes the loading of **FFN511** into dopaminergic terminals in freshly prepared brain slices for subsequent imaging of neurotransmitter release.

Materials:

- **FFN511** stock solution (e.g., 10 mM in DMSO)
- Artificial cerebrospinal fluid (ACSF)

- Acute brain slices (e.g., corticostriatal)
- Incubation chamber

Procedure:

- Prepare acute brain slices from the desired brain region (e.g., striatum) using standard neurophysiological techniques.
- Pre-incubate the slices in ACSF for a recovery period.
- Prepare the **FFN511** labeling solution by diluting the stock solution in ACSF to a final concentration of 10 μ M.
- Incubate the brain slices in the **FFN511** labeling solution for 30 minutes.^[3] Note: Incubation for longer than 40 minutes may result in extensive nonspecific staining.^[8]
- After incubation, transfer the slices to a recording chamber perfused with fresh ACSF for imaging.

Imaging Stimulation-Evoked FFN511 Release

This protocol outlines the procedure for imaging the release of **FFN511** from presynaptic terminals upon electrical stimulation.

Materials:

- **FFN511**-loaded brain slice
- Microscope equipped for fluorescence imaging (e.g., two-photon or confocal)
- Bipolar stimulating electrode
- Perfusion system with ACSF

Procedure:

- Place the **FFN511**-loaded brain slice in the recording chamber of the microscope.

- Position the stimulating electrode in the desired location within the slice.
- Acquire baseline fluorescence images of the **FFN511**-labeled terminals.
- Apply electrical stimulation using a defined frequency (e.g., 1, 4, or 20 Hz).[3]
- Continuously acquire images during and after stimulation to monitor the decrease in fluorescence intensity (destaining) over time.
- For control experiments, perform imaging without stimulation or in the presence of cadmium chloride (200 μ M) to block calcium channels and exocytosis.[8]

Amphetamine-Induced **FFN511** Destaining

This protocol describes a method to induce **FFN511** release independent of synaptic vesicle fusion, demonstrating the presence of **FFN511** within the vesicles.

Materials:

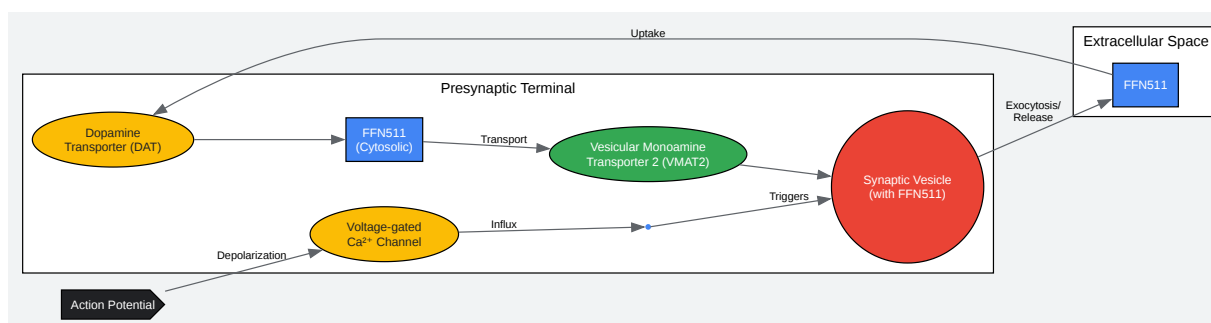
- **FFN511**-loaded brain slice
- ACSF containing 20 μ M amphetamine
- Microscope for fluorescence imaging

Procedure:

- Place the **FFN511**-loaded brain slice in the recording chamber and acquire baseline fluorescence images.
- Perfuse the slice with ACSF containing 20 μ M amphetamine for 20 minutes.[3]
- Acquire images during and after amphetamine application to observe the substantial loss of fluorescence.

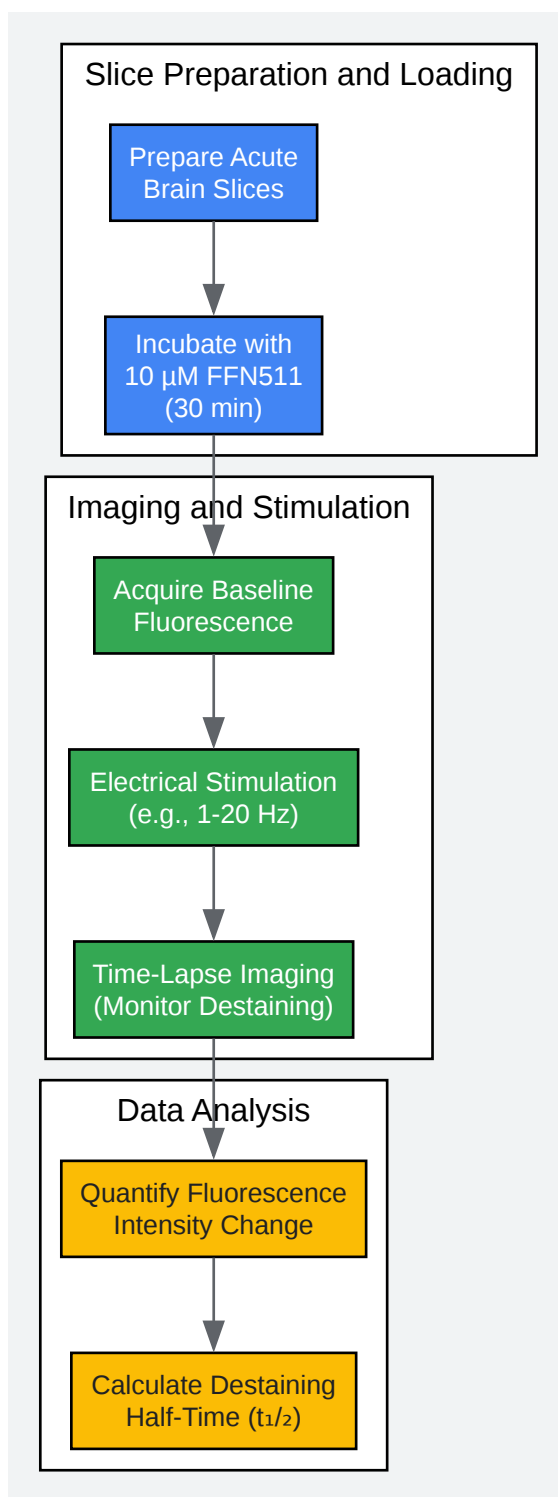
Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key processes involving **FFN511**.



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Caption: **FFN511** uptake and release pathway in a dopaminergic neuron.



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